

5-Chloro-1H-indazol-4-ol molecular weight and formula

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Compound of Interest

Compound Name: 5-Chloro-1H-indazol-4-ol

CAS No.: 1638764-61-0

Cat. No.: B6299989

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Technical Guide: 5-Chloro-1H-indazol-4-ol[1][2] Executive Summary & Identity Profile

5-Chloro-1H-indazol-4-ol is a specialized heterocyclic building block utilized primarily in the synthesis of kinase inhibitors and fragment-based drug discovery (FBDD).[1] Structurally, it consists of an indazole scaffold substituted with a hydroxyl group at the C4 position and a chlorine atom at the C5 position. This specific substitution pattern renders it a potent "ATP-mimetic" fragment, capable of forming critical hydrogen bonds within the hinge region of kinase enzymes.[1]

Chemical Identity Data

Property	Specification
Chemical Name	5-Chloro-1H-indazol-4-ol
CAS Registry Number	1638764-61-0
Molecular Formula	C ₇ H ₅ ClN ₂ O
Molecular Weight	168.58 g/mol
Monoisotopic Mass	168.0090 g/mol
SMILES	<chem>OC1=C(Cl)C=CC2=C1C=NN2</chem>
Appearance	Off-white to pale yellow solid
pKa (Calculated)	~9.2 (Phenolic OH), ~13.5 (Indazole NH)

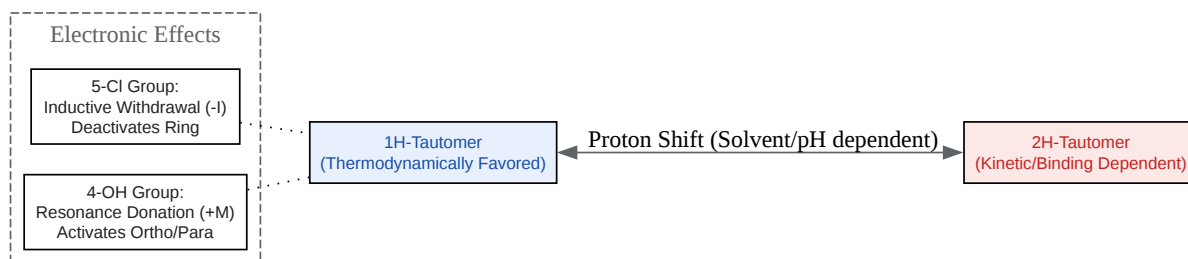
Structural Analysis & Tautomerism

The reactivity and binding affinity of **5-Chloro-1H-indazol-4-ol** are governed by its tautomeric equilibrium and the electronic influence of the chloro-substituent.[\[1\]](#)

Tautomeric Equilibrium

Indazoles exist in a tautomeric equilibrium between the 1H- and 2H- forms.[\[1\]](#) For **5-Chloro-1H-indazol-4-ol**, the 1H-tautomer is thermodynamically favored in the solid state and non-polar solvents due to aromatic stabilization.[\[1\]](#) However, in polar protic solvents or biological active sites, the proton may shift, or the molecule may bind in the 2H-form if dictated by H-bond acceptors in the protein pocket.

Critical Feature: The C4-Hydroxyl group forms an intramolecular hydrogen bond with the N1 or N2 nitrogen (depending on rotation and tautomer), stabilizing specific conformations.



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Figure 1: Tautomeric relationship and electronic substituent effects.[1]

Synthetic Methodologies

Synthesis of 4-hydroxyindazoles is non-trivial due to the electronic mismatch required to close the pyrazole ring on a phenol-rich core.[1] Two primary strategies are recommended: De Novo Cyclization (High Purity) and Direct Halogenation (Cost-Effective).[1]

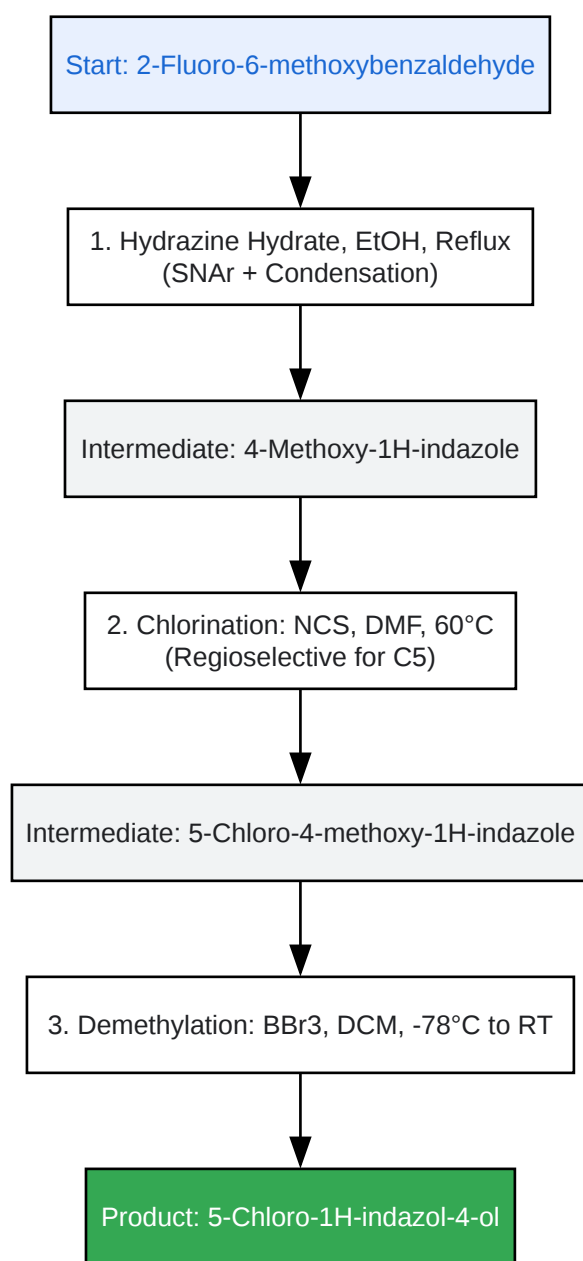
Protocol A: De Novo Cyclization (Recommended for Scale-up)

This route avoids regioselectivity issues by establishing the substitution pattern on the benzene ring prior to ring closure.[1]

Precursors: 2-Fluoro-6-methoxybenzaldehyde (commercially available) or 3-Chloro-2-fluoro-6-methoxybenzaldehyde.[1]

- Nucleophilic Hydrazination: Reaction of the 2-fluoro-benzaldehyde derivative with hydrazine hydrate in refluxing ethanol.[1] The hydrazine displaces the fluorine (S_NAr) and condenses with the aldehyde.
- Cyclization: Thermal cyclization occurs spontaneously or with mild acid catalysis to form the indazole core.[1]

- Deprotection: Demethylation of the 4-methoxy group using BBr_3 (Boron Tribromide) in dichloromethane.^[1]
- Chlorination (if not in precursor): Electrophilic chlorination using NCS (N-Chlorosuccinimide).^[1]



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Figure 2: Step-wise synthesis via the hydrazination-cyclization pathway.

Protocol B: Direct Chlorination of 1H-Indazol-4-ol

If the parent scaffold (1H-indazol-4-ol) is available, direct chlorination is possible but requires careful control to avoid over-chlorination at C7.[\[1\]](#)

- Reagents: N-Chlorosuccinimide (NCS) (1.05 eq), Acetonitrile.[\[1\]](#)
- Conditions: 0°C to Room Temperature, 4-6 hours.
- Purification: The 4-OH group activates positions 5 and 7.[\[1\]](#) The 5-position is sterically more accessible than the 7-position (which is flanked by the pyrazole NH).[\[1\]](#) However, HPLC purification is required to remove the 7-chloro and 5,7-dichloro byproducts.[\[1\]](#)

Analytical Characterization & QC

To ensure the integrity of this intermediate for drug development, the following analytical parameters must be met.

HPLC-MS Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[1\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm and 280 nm; ESI-MS (Positive Mode).[\[1\]](#)
- Expected Retention: The 5-chloro derivative will elute later than the unsubstituted 4-ol due to increased lipophilicity (LogP ~1.8 vs ~1.2).[\[1\]](#)
- Mass Spec: Look for $[M+H]^+ = 169.0$ (^{35}Cl) and 171.0 (^{37}Cl) in a 3:1 ratio.[\[1\]](#)

NMR Validation (DMSO-d₆)

- ^1H NMR:

- δ ~13.0 ppm (bs, 1H): Indazole NH (exchangeable).[1][2]
- δ ~10.5 ppm (s, 1H): Phenolic OH (exchangeable).[1]
- δ ~8.1 ppm (s, 1H): C3-H (Characteristic of indazole).[1]
- δ ~7.2-7.5 ppm (d/m, 2H): Aromatic protons at C6 and C7.[1] Note the coupling pattern; C6 and C7 will show ortho-coupling (J ~8.5 Hz).[1]

Applications in Drug Discovery

5-Chloro-1H-indazol-4-ol serves as a high-value scaffold in Medicinal Chemistry.[1]

Fragment-Based Drug Discovery (FBDD)

This molecule is a "privileged fragment" for kinase targets.[1]

- Hinge Binding: The indazole N1-H and N2 act as donor/acceptor pairs for the kinase hinge region (e.g., Glu/Leu residues).
- Water Displacement: The 5-Cl substituent is lipophilic and often displaces conserved water molecules in the hydrophobic back-pocket of the ATP binding site, gaining entropy-driven affinity.[1]
- Solubility: The 4-OH group provides a handle for solubilizing side chains (via ether formation) without disrupting the core binding mode.[1]

Target Classes

- Hsp90 Inhibitors: Resorcinol and indazole-4-ol cores are classic Hsp90 chemotypes.[1]
- PARP Inhibitors: Analogous to the core of Niraparib (though Niraparib is a 2H-indazole-7-carboxamide derivative, the electronic core is similar).[1]
- VEGFR/PDGFR Kinases: Used as a headgroup for Type II kinase inhibitors.[1]

References

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